

Stability and Storage of 2-(1-Chloroethyl)pyridine: A Technical Guide

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Compound of Interest

Compound Name: 2-(1-Chloroethyl)pyridine

Cat. No.: B078673

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **2-(1-Chloroethyl)pyridine** and its commonly used hydrochloride salt. Understanding the chemical stability of this reagent is critical for ensuring its integrity in experimental and drug development workflows, as its degradation can lead to inconsistent results and the formation of impurities. This document summarizes key stability data, outlines potential degradation pathways, and provides a general protocol for stability assessment.

Overview of Chemical Stability

2-(1-Chloroethyl)pyridine, particularly in its hydrochloride salt form (2-(chloromethyl)pyridine hydrochloride), is a reactive alkylating agent. Its stability is significantly influenced by the presence of nucleophiles, temperature, and moisture. The primary form discussed in available literature is the hydrochloride salt, which offers improved stability and handling characteristics over the free base. While the free base is often an oil, the hydrochloride salt is a crystalline solid.^[1]

General Stability Profile:

- **Solid State:** The hydrochloride salt is generally stable when stored under the recommended conditions.^[2]

- In Solution: The compound is susceptible to degradation in the presence of nucleophilic solvents.

Recommended Storage and Handling

Proper storage and handling are paramount to maintaining the quality of **2-(1-Chloroethyl)pyridine**. The following conditions are recommended based on safety data sheets and product information.

Condition	Recommendation	Rationale
Temperature	Store in a cool and shaded area.	Minimizes thermal degradation.
Atmosphere	Keep under an inert gas.	Protects against atmospheric moisture and oxygen.
Moisture	Protect from moisture.	The compound is susceptible to hydrolysis.
Container	Keep container tightly closed. Use original, properly sealed containers.[3] Avoid aluminum or galvanized containers.[3][4]	Prevents exposure to air and moisture. Prevents reaction with certain metals.
Security	Store locked up.[5]	Due to its hazardous nature.

Handling Precautions:

- Avoid contact with skin, eyes, and clothing.
- Use in a well-ventilated area or under a local exhaust.[3]
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a face shield.[3][6]
- Wash hands thoroughly after handling.

Potential Degradation Pathways

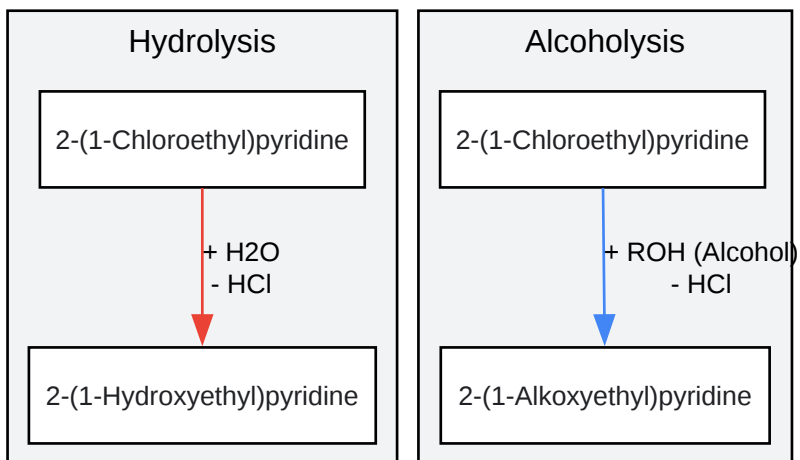
While specific degradation pathways for **2-(1-Chloroethyl)pyridine** are not extensively detailed in the provided search results, information on the analogous compound, 2-(chloromethyl)pyrimidine hydrochloride, offers significant insight into its likely reactivity. The primary degradation mechanism is nucleophilic substitution at the chloromethyl group, which is activated by the electron-withdrawing nature of the pyridine ring.

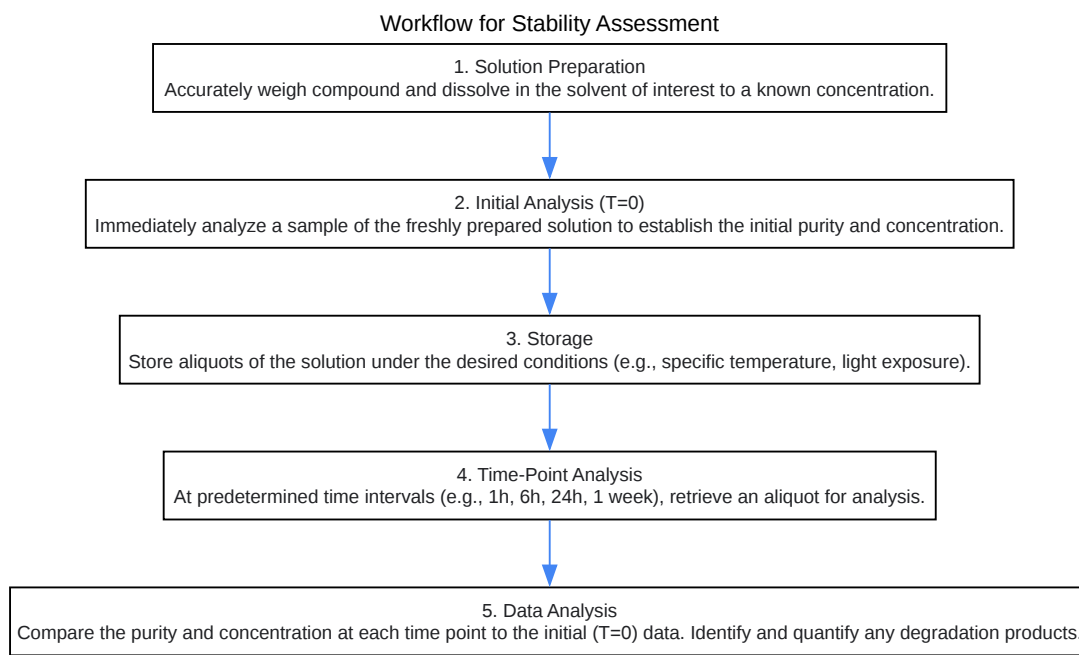
Key Degradation Reactions:

- **Hydrolysis:** In the presence of water, the compound is expected to hydrolyze to form 2-(hydroxymethyl)pyridine. This is a common degradation pathway for chloromethylated heterocyclic compounds.
- **Alcoholysis:** When dissolved in alcoholic solvents (e.g., methanol, ethanol), the corresponding ether can be formed (e.g., 2-(methoxymethyl)pyridine or 2-(ethoxymethyl)pyridine).

These degradation pathways are critical to consider when choosing solvents for stock solutions or reaction media.

Potential Degradation Pathways of 2-(1-Chloroethyl)pyridine





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